

Technical Data Sheet: 2-Nitro-4-(trifluoromethylsulfonyl)aniline

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Compound of Interest

Compound Name: 2-Nitro-4-(trifluoromethylsulfonyl)aniline

Cat. No.: B1307868

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For Research, Scientific, and Drug Development Professionals

This document provides a comprehensive overview of the GHS hazard classifications for the chemical compound **2-Nitro-4-(trifluoromethylsulfonyl)aniline**. The information is compiled from safety data sheets provided by chemical suppliers.

GHS Hazard Identification and Classification

2-Nitro-4-(trifluoromethylsulfonyl)aniline is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are related to its high acute toxicity via oral, dermal, and inhalation routes, as well as potential for organ damage with repeated exposure.^{[1][2]}

The following tables summarize the GHS hazard statements and corresponding classifications.

Table 1: GHS Hazard Statements for **2-Nitro-4-(trifluoromethylsulfonyl)aniline**

Code	Hazard Statement	Source(s)
H301	Toxic if swallowed.	[1] [2]
H310 / H311	Fatal or toxic in contact with skin.	[1] [2]
H331	Toxic if inhaled.	[1] [3]
H315	Causes skin irritation.	[2]
H318	Causes serious eye damage.	[2]
H373	May cause damage to organs through prolonged or repeated exposure.	[1] [2]
H412	Harmful to aquatic life with long lasting effects.	[1]

Table 2: GHS Hazard Classification

Hazard Class	Category	Source(s)
Acute Toxicity, Oral	3	[1] [2] [4]
Acute Toxicity, Dermal	2 / 3	[1] [2] [4]
Acute Toxicity, Inhalation	3	[1] [3] [4]
Skin Corrosion/Irritation	2	[2]
Serious Eye Damage/Eye Irritation	1	[2]
Specific Target Organ Toxicity (Repeated Exposure)	2	[1] [2]
Hazardous to the Aquatic Environment, long-term	3	[1]

Precautionary Measures and Handling

Safe handling of this compound is critical due to its toxicity. The following precautionary statements are consistently recommended.

Prevention:

- P260: Do not breathe dust, fume, gas, mist, vapors, or spray.[1]
- P262: Do not get in eyes, on skin, or on clothing.[2]
- P264: Wash skin thoroughly after handling.[1]
- P270: Do not eat, drink or smoke when using this product.[1]
- P271: Use only outdoors or in a well-ventilated area.[1]
- P280: Wear protective gloves, protective clothing, eye protection, and face protection.[1][2][3]
- P273: Avoid release to the environment.[1]

Response:

- P301 + P310: IF SWALLOWED: Immediately call a POISON CENTER or doctor.[2]
- P302 + P352 + P310: IF ON SKIN: Wash with plenty of water. Immediately call a POISON CENTER or doctor.[1][2]
- P304 + P340 + P311: IF INHALED: Remove person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor.[1]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[2][3]
- P314: Get medical advice/attention if you feel unwell.[1][2]

Storage and Disposal:

- P403 + P233: Store in a well-ventilated place. Keep container tightly closed.[1]

- P405: Store locked up.[1][5]
- P501: Dispose of contents/container to an approved waste disposal plant.[1]

Note on In-depth Methodologies and Visualizations

The request for detailed experimental protocols, signaling pathway diagrams, and other complex visualizations is not applicable to the subject of GHS hazard statements. GHS classifications are derived from standardized toxicological and physicochemical data, rather than complex biological or experimental workflows. The purpose of this document is to present the standardized safety and hazard information for the chemical itself. There are no signaling pathways or experimental workflows associated with GHS statements to be diagrammed.

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